Unlocking Synthetic Versatility: Potential Research Applications of 1-Bromo-3-ethyl-2-methoxybenzene

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Compound of Interest

Compound Name:	*1-Bromo-3-ethyl-2-methoxybenzene*
Cat. No.:	*B15951105*

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Abstract: **1-Bromo-3-ethyl-2-methoxybenzene** is a substituted aromatic compound poised for significant utility in diverse research and development sectors. While specific applications of this molecule are not yet extensively documented, its unique trifecta of functional groups—a reactive bromine atom, an electron-donating methoxy group, and an alkyl ethyl group—positions it as a highly versatile building block. This guide explores its potential applications in medicinal chemistry, advanced organic synthesis, and materials science. By analyzing the inherent reactivity of its structural motifs, we provide a forward-looking perspective on its utility as a scaffold for novel kinase inhibitors, a precursor for complex molecular architectures via cross-coupling reactions, and a candidate for the development of new organic electronic materials. Detailed experimental protocols for key transformations are provided to serve as a practical starting point for researchers.

Physicochemical Profile and Reactivity Analysis

1-Bromo-3-ethyl-2-methoxybenzene, with CAS Number 1369877-79-1, is a strategically substituted anisole derivative.[1][2] Its chemical architecture is the foundation of its potential, offering multiple avenues for synthetic modification.

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Structural and Physicochemical Properties

A summary of the compound's key properties, computed by PubChem, is presented below.[2]

Property	Value	Source
CAS Number	1369877-79-1	[1][2]
Molecular Formula	$C_9H_{11}BrO$	[2]
Molecular Weight	215.09 g/mol	[2]
IUPAC Name	1-bromo-3-ethyl-2-methoxybenzene	[2]
Canonical SMILES	CCC1=C(C(=CC=C1)Br)OC	[2]
XLogP3 (Lipophilicity)	3.4	[2]
Hydrogen Bond Donors	0	[2]
Hydrogen Bond Acceptors	1	[2]

Core Reactivity: A Triumvirate of Functional Groups

The synthetic potential of **1-Bromo-3-ethyl-2-methoxybenzene** stems from the interplay of its three key functional groups:

- The Bromine Atom: As a halogen, bromine is an excellent leaving group and a versatile handle for a wide array of transformations. It is the primary site for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Heck, Sonogashira), allowing for the formation of new carbon-carbon and carbon-heteroatom bonds.[3] It also enables the formation of organometallic intermediates, such as Grignard reagents or aryllithium species, which can react with a variety of electrophiles.[3][4]

- The Methoxy Group (-OCH_3): This is a strong electron-donating group that activates the aromatic ring towards electrophilic aromatic substitution.[5] It preferentially directs incoming electrophiles to the ortho and para positions.[5][6] In the case of this molecule, the positions C4 and C6 are activated. This property can be exploited for further functionalization of the benzene ring.

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- The Ethyl Group (-CH_2CH_3): This alkyl group provides steric bulk and lipophilicity. In a drug discovery context, it can be crucial for fitting into hydrophobic pockets of target proteins, thereby enhancing binding affinity and selectivity. Its presence also influences the overall electronic properties of the ring.

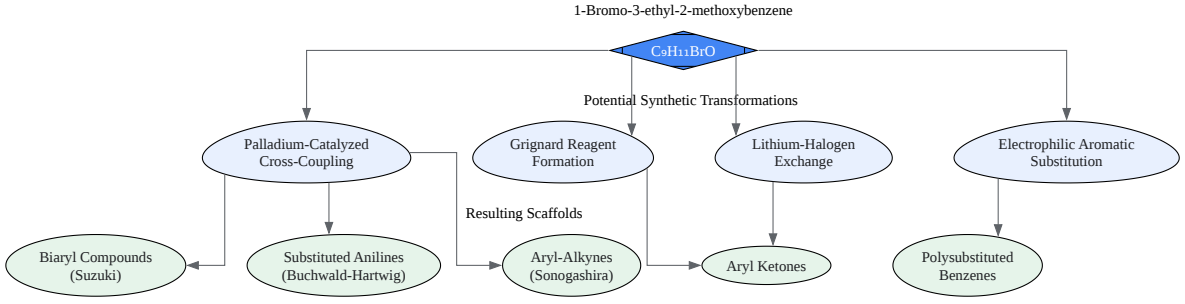

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Figure 1: A diagram illustrating the core reactivity of **1-Bromo-3-ethyl-2-methoxybenzene**.

Potential Applications in Medicinal Chemistry and Drug Discovery

The introduction of a bromine atom into a molecular structure is a recognized strategy in drug design, often enhancing therapeutic activity, improving metabolic stability, or increasing binding affinity through halogen bonding.[7][8] The subject molecule serves as an excellent starting point for creating libraries of novel compounds for biological screening.

Scaffold for Novel Kinase Inhibitors

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Many successful kinase inhibitors feature a substituted aromatic core that occupies the ATP-binding site. The 3-ethyl-2-methoxybenzene moiety could serve as a "hinge-binding" fragment. The bromine atom provides a synthetic vector for introducing larger, more complex side chains designed to interact with solvent-exposed regions or allosteric pockets, a common strategy for improving potency and selectivity. For instance, a Suzuki coupling could attach a nitrogen-containing heterocycle, a common feature in many FDA-approved kinase inhibitors.

Precursor for CNS-Active Agents

The calculated XLogP3 of 3.4 suggests that the molecule possesses moderate lipophilicity, a key characteristic for crossing the blood-brain barrier.[2] This makes it an attractive scaffold for developing novel therapeutics targeting central nervous system (CNS) disorders. By replacing the bromine with various amine-containing groups via Buchwald-Hartwig amination, researchers could synthesize and test new compounds for activity as receptor modulators or enzyme inhibitors within the CNS.

Tool for Structure-Activity Relationship (SAR) Studies

In drug development, systematic modification of a lead compound is critical to optimizing its biological activity. **1-Bromo-3-ethyl-2-methoxybenzene** is an ideal starting material for SAR studies. The bromine can be replaced with a wide variety of functional groups to probe the steric and electronic requirements of a biological target. For example, replacing bromine with hydrogen (via reduction), a methyl group (via Suzuki coupling), or a cyano group (via cyanation) would allow researchers to systematically evaluate the impact of substituent size and electronics at that position.

Utility in Advanced Organic Synthesis

The true power of this molecule lies in its utility as a versatile intermediate for constructing complex molecular architectures. Its reactivity is analogous to the well-studied 2-bromoanisole, which is a standard partner in numerous metal-catalyzed coupling reactions.[3]

Palladium-Catalyzed Cross-Coupling Reactions

This is arguably the most significant application area. The carbon-bromine bond is highly susceptible to oxidative addition by palladium(0) catalysts, initiating a catalytic cycle.

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- Suzuki-Miyaura Coupling: Reaction with an aryl or vinyl boronic acid/ester to form C(sp^2)-C(sp^2) bonds, creating biaryl structures. This is fundamental in synthesizing ligands, polymers, and pharmaceutical intermediates.
- Buchwald-Hartwig Amination: Reaction with primary or secondary amines to form C(sp^2)-N bonds. This is one of the most powerful methods for synthesizing anilines and their derivatives, which are prevalent in pharmaceuticals and agrochemicals.[9]
- Heck Coupling: Reaction with alkenes to form substituted olefins.
- Sonogashira Coupling: Reaction with terminal alkynes to create aryl-alkynes, important precursors for many complex molecules and materials.

Grignard Reagent Formation

Treatment with magnesium metal (Mg) would convert the aryl bromide into the corresponding Grignard reagent, 3-ethyl-2-methoxyphenylmagnesium bromide. This powerful nucleophile can then react with a wide range of electrophiles, including aldehydes, ketones, esters, and nitriles, to form new carbon-carbon bonds and introduce diverse functional groups.

Exploratory Applications in Materials Science

Substituted biaryl and poly-aryl compounds, which can be readily synthesized from **1-Bromo-3-ethyl-2-methoxybenzene**, are foundational to modern materials science.

- Organic Electronics: The 3-ethyl-2-methoxyphenyl unit could be incorporated into larger conjugated systems for use in organic light-emitting diodes (OLEDs) or organic photovoltaics (OPVs). The ethyl and methoxy groups can improve the solubility and processing characteristics of these materials while also fine-tuning their electronic properties (e.g., HOMO/LUMO energy levels).

Experimental Protocols

The following protocols are generalized, field-proven methodologies that should serve as a robust starting point. Researchers must optimize conditions for their specific substrates and setups.

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Protocol: Suzuki-Miyaura Cross-Coupling with Phenylboronic Acid

This protocol details the synthesis of 3-ethyl-2-methoxy-1,1'-biphenyl.

Methodology:

- Reaction Setup: To an oven-dried Schlenk flask, add **1-Bromo-3-ethyl-2-methoxybenzene** (1.0 eq.), phenylboronic acid (1.2 eq.), potassium carbonate (K_2CO_3, 2.5 eq.), and [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$, 0.03 eq.).
- Atmosphere Control: Evacuate and backfill the flask with an inert gas (Argon or Nitrogen) three times.
- Solvent Addition: Add a degassed solvent mixture of 1,4-dioxane and water (e.g., 4:1 v/v) via syringe.
- Heating: Immerse the flask in a preheated oil bath at 90-100 °C.
- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Workup: Cool the reaction to room temperature. Dilute with ethyl acetate and wash with water, followed by brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue by column chromatography on silica gel to yield the final product.

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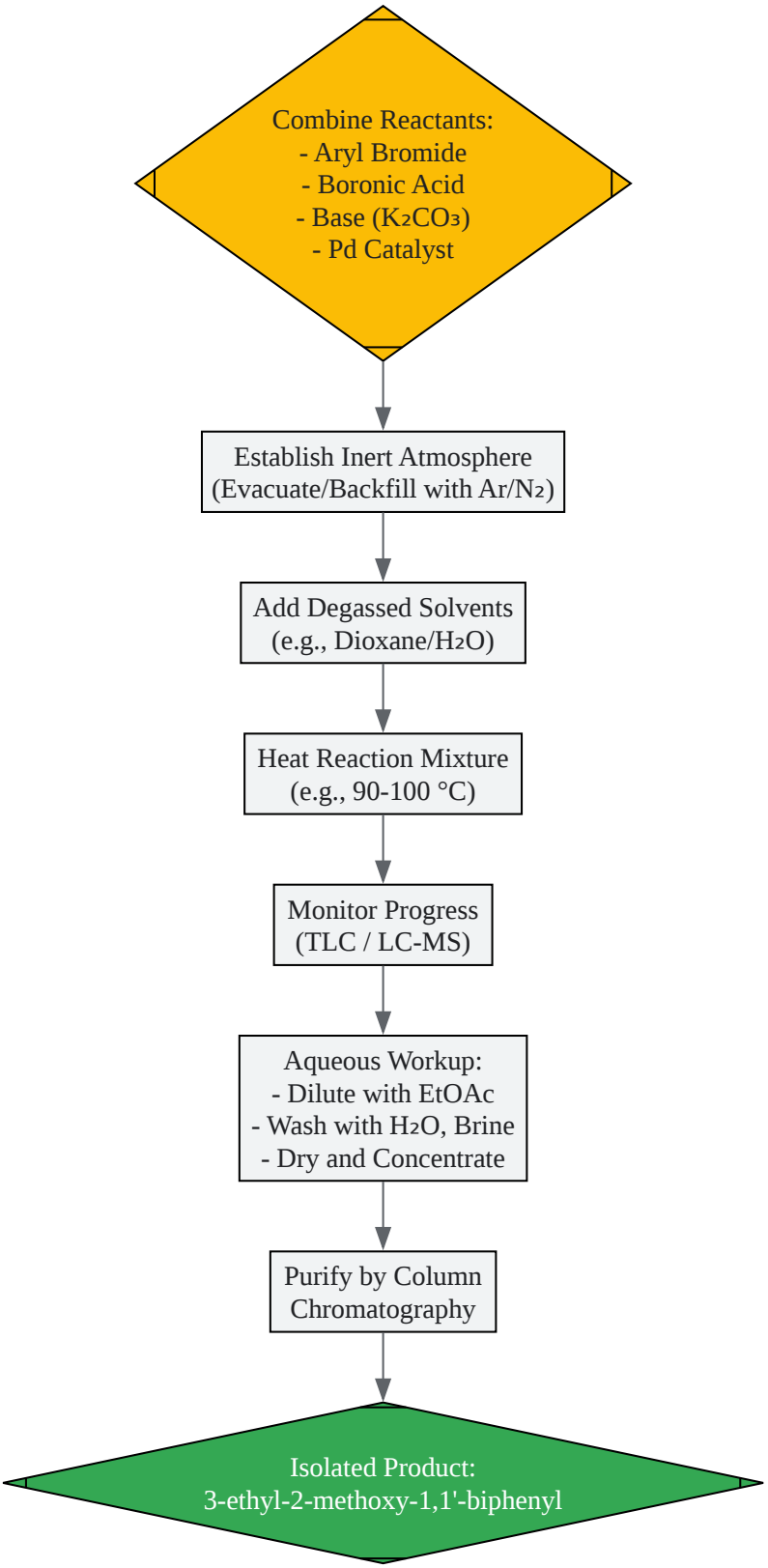

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Figure 2: A typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

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Protocol: Buchwald-Hartwig Amination with Morpholine

This protocol details the synthesis of 4-(3-ethyl-2-methoxyphenyl)morpholine.

Methodology:

- Reaction Setup: In a glovebox or under an inert atmosphere, charge a vial with **1-Bromo-3-ethyl-2-methoxybenzene** (1.0 eq.), sodium tert-butoxide (NaOtBu, 1.4 eq.), a suitable palladium catalyst (e.g., $Pd_2(dba)_3$, 0.02 eq.), and a phosphine ligand (e.g., XPhos, 0.05 eq.).
- Reagent Addition: Add morpholine (1.2 eq.) followed by an anhydrous, degassed solvent such as toluene or dioxane.
- Sealing and Heating: Seal the vial tightly and remove it from the glovebox. Place it in a preheated aluminum block at 100-110 °C.
- Reaction Monitoring: Stir vigorously. Monitor the reaction by TLC or LC-MS.
- Workup: After cooling, dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and filter through a pad of celite to remove inorganic salts and catalyst residues.
- Purification: Concentrate the filtrate and purify the resulting crude material by flash column chromatography.

Conclusion and Future Outlook

1-Bromo-3-ethyl-2-methoxybenzene represents a molecule of high potential, primarily serving as a versatile and strategically functionalized building block. Its true value will be realized through its application in the synthesis of novel compounds with tailored properties. The facile reactivity of the bromine atom in cross-coupling reactions, combined with the electronic and steric influence of the methoxy and ethyl groups, provides a rich platform for innovation. Future research will likely see this compound used to generate libraries of diverse molecules for high-throughput screening in drug discovery, as well as for the rational design of new materials with specific electronic and photophysical properties. The synthetic pathways and potential applications outlined in this guide offer a robust framework for scientists to begin exploring the vast chemical space accessible from this promising starting material.

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